

# Environmental Impact and Ecotoxicity of 3-Chloro-1-propanol: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Chloro-1-propanol

Cat. No.: B141029

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Introduction

**3-Chloro-1-propanol** (CAS No. 627-30-5), a colorless liquid with a mild odor, serves as a versatile intermediate in the synthesis of various chemicals, including pharmaceuticals and agrochemicals[1]. Its utility in chemical manufacturing necessitates a thorough understanding of its environmental fate, transport, and potential ecotoxicological effects. This technical guide provides a comprehensive overview of the current knowledge regarding the environmental impact and ecotoxicity of **3-Chloro-1-propanol**, with a focus on quantitative data, experimental methodologies, and the underlying environmental processes.

## Environmental Fate and Transport

The environmental behavior of **3-Chloro-1-propanol** is governed by its physicochemical properties, which influence its distribution and persistence in various environmental compartments.

## Physicochemical Properties

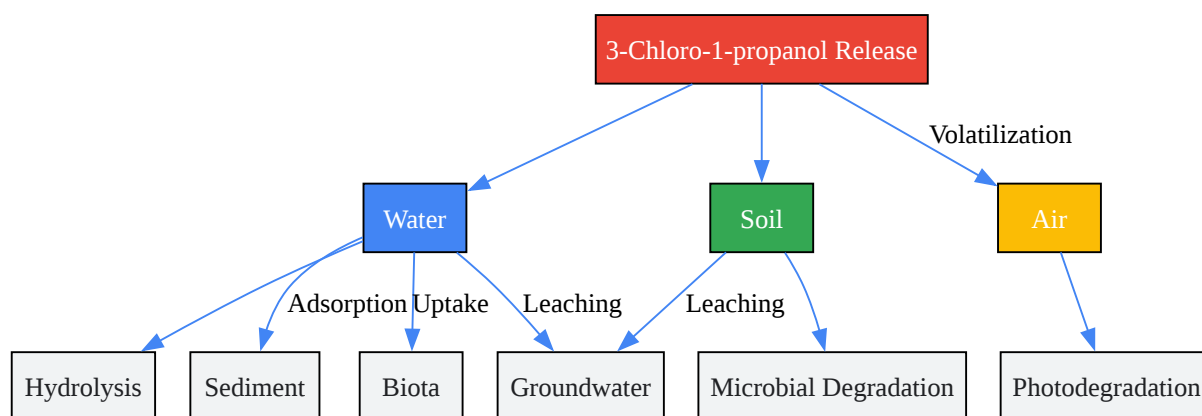
A summary of the key physicochemical properties of **3-Chloro-1-propanol** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C <sub>3</sub> H <sub>7</sub> ClO	[2]
Molecular Weight	94.54 g/mol	[2]
Boiling Point	160-162 °C	
Flash Point	75 °C	
Water Solubility	50-100 g/L (moderately soluble)	[1][2]
Vapor Pressure	1.2 mmHg	[2]
log Kow (estimated)	0.5	[2]

## Environmental Distribution

Due to its moderate water solubility, **3-Chloro-1-propanol** is likely to be mobile in the environment. If released into water, it is expected to remain predominantly in the water column. Its low estimated octanol-water partition coefficient (log Kow) suggests a low potential for bioaccumulation in aquatic organisms.

The following diagram illustrates the potential environmental fate and transport pathways of **3-Chloro-1-propanol**.



[Click to download full resolution via product page](#)

Figure 1: Potential environmental fate pathways of **3-Chloro-1-propanol**.

## Degradation Processes

**Biodegradation:** While one source suggests that **3-Chloro-1-propanol** is unlikely to persist in the environment due to its water solubility, specific studies on its ready biodegradability following standardized protocols like OECD 301 were not found in the reviewed literature. The OECD 301 series of tests are designed to assess the potential for rapid and complete biodegradation of organic chemicals by microorganisms. For instance, the OECD 301F (Manometric Respirometry Test) measures oxygen consumption by microorganisms in a closed respirometer over a 28-day period to determine the extent of biodegradation[3][4][5]. A substance is considered readily biodegradable if it reaches a certain percentage of its theoretical oxygen demand (ThOD) within a 10-day window[5].

**Hydrolysis:** No specific experimental data on the hydrolysis rate of **3-Chloro-1-propanol** as a function of pH was found. The OECD 111 guideline, "Hydrolysis as a Function of pH," provides a standard method for evaluating the abiotic hydrolytic degradation of chemicals in aqueous solutions at environmentally relevant pH values (typically 4, 7, and 9)[1][6][7][8][9]. This test helps to determine the persistence of a substance in water.

**Photodegradation:** Information regarding the photodegradation of **3-Chloro-1-propanol** in the atmosphere was not available in the searched literature.

## Soil Adsorption

Quantitative data on the soil adsorption coefficient (K<sub>oc</sub>) for **3-Chloro-1-propanol** is not readily available. The OECD 106 guideline, "Adsorption - Desorption Using a Batch Equilibrium Method," is the standard protocol to determine the adsorption and desorption potential of a chemical in different soil types[10][11][12][13]. This parameter is crucial for predicting the mobility of the substance in soil and its potential to leach into groundwater[10].

## Ecotoxicity

The ecotoxicity of **3-Chloro-1-propanol** has been evaluated for some aquatic organisms, but data for several key trophic levels are lacking.

## Aquatic Ecotoxicity

A summary of the available acute aquatic toxicity data is presented in Table 2.

Trophic Level	Species	Endpoint	Value (mg/L)	Exposure Duration	Reference
Fish	Pimephales promelas (Fathead minnow)	LC50	641 - 1000	96 hours	
Fish	Pimephales promelas (Fathead minnow)	LC50	801	96 hours	<a href="#">[1]</a>
Aquatic Invertebrates	Daphnia magna	48h EC50	No data available	48 hours	
Algae	Pseudokirchneriella subcapitata	72h IC50	No data available	72 hours	

**Fish:** The 96-hour median lethal concentration (LC50) for the fathead minnow (*Pimephales promelas*) is reported to be in the range of 641 to 1000 mg/L, with a specific value of 801 mg/L also cited[\[1\]](#). This indicates a relatively low acute toxicity to this fish species.

**Aquatic Invertebrates:** No experimental data for the 48-hour median effective concentration (EC50) for the immobilization of *Daphnia magna* were found. This is a critical data gap as daphnids are a standard indicator species for freshwater invertebrate toxicity.

**Algae:** Similarly, no experimental data for the 72-hour median inhibitory concentration (IC50) for the growth of algae, such as *Pseudokirchneriella subcapitata*, were identified. This information is essential for assessing the potential impact on primary producers in aquatic ecosystems.

## Terrestrial Ecotoxicity

No specific data on the toxicity of **3-Chloro-1-propanol** to terrestrial organisms such as earthworms or soil microorganisms were found in the reviewed literature.

## Experimental Protocols

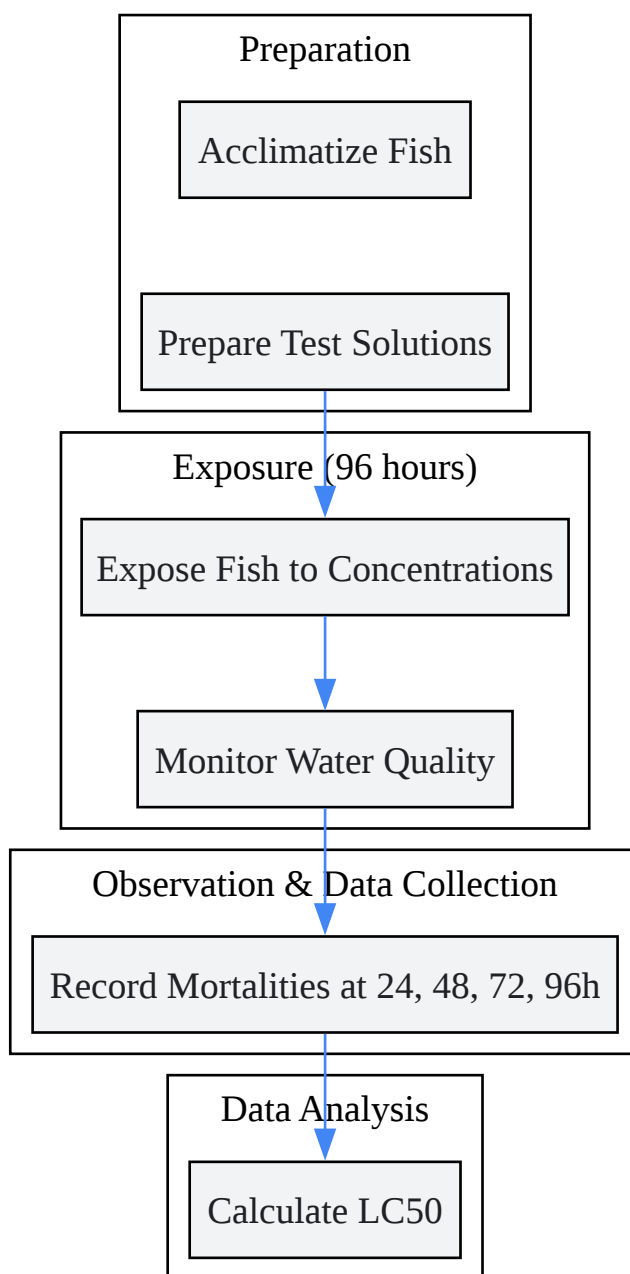
Detailed methodologies for the key ecotoxicity and environmental fate studies are outlined in the following sections, based on internationally recognized OECD guidelines.

### Acute Fish Toxicity Test (OECD 203)

This test determines the concentration of a substance that is lethal to 50% of the test fish (LC50) over a 96-hour exposure period[6].

- **Test Organism:** A recommended species is the Zebra-fish (*Brachydanio rerio*) or other approved species[11].
- **Test Design:** Fish are exposed to at least five geometrically spaced concentrations of the test substance and a control[11][14]. A limit test at 100 mg/L can be performed initially[11].
- **Exposure Conditions:** The test is conducted under static, semi-static, or flow-through conditions for 96 hours[6].
- **Observations:** Mortalities are recorded at 24, 48, 72, and 96 hours[6].
- **Data Analysis:** The LC50 and its 95% confidence limits are calculated using appropriate statistical methods, such as probit analysis[11].

The following diagram illustrates a typical workflow for an acute fish toxicity test.



[Click to download full resolution via product page](#)

Figure 2: Workflow for an acute fish toxicity test (OECD 203).

## Daphnia sp. Acute Immobilisation Test (OECD 202)

This test assesses the acute toxicity of a substance to *Daphnia* species by determining the concentration that immobilizes 50% of the organisms (EC50) within 48 hours[7][8][15].

- Test Organism: *Daphnia magna* neonates (<24 hours old) are typically used[7][15].

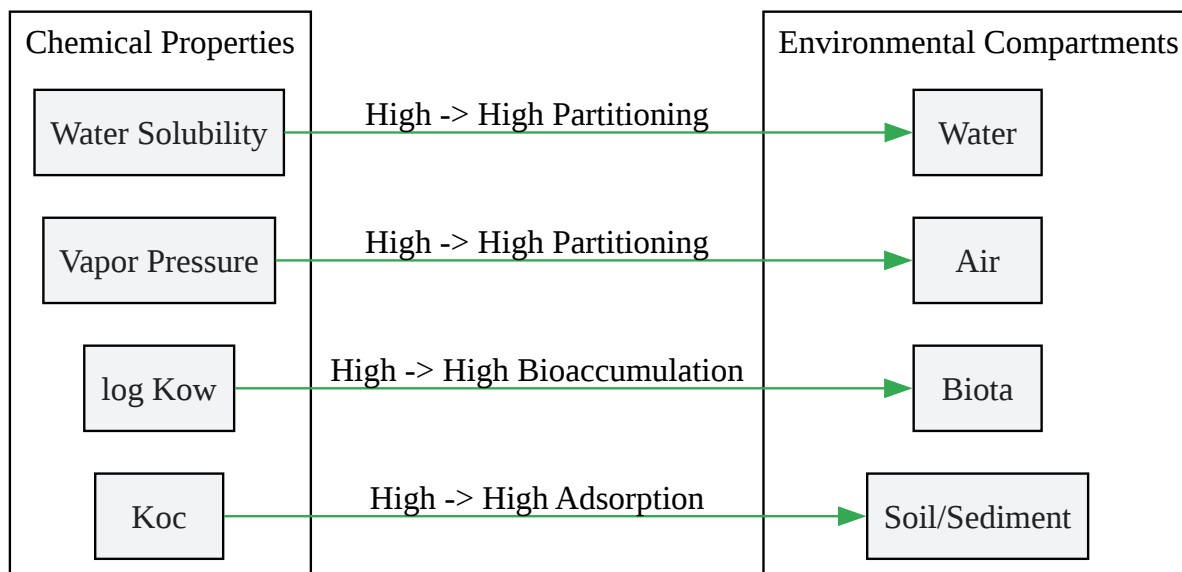
- Test Design: Daphnids are exposed to at least five concentrations of the test substance in a static system[15].
- Exposure Conditions: The exposure period is 48 hours[8][15].
- Observations: Immobilization (inability to swim) is recorded at 24 and 48 hours[7][8].
- Data Analysis: The 48-hour EC50 and its confidence limits are calculated.

## Alga, Growth Inhibition Test (OECD 201)

This test evaluates the effect of a substance on the growth of freshwater microalgae or cyanobacteria over a 72-hour period[1].

- Test Organism: Commonly used species include *Pseudokirchneriella subcapitata* or *Desmodesmus subspicatus*[1].
- Test Design: Exponentially growing algal cultures are exposed to at least five concentrations of the test substance[1].
- Exposure Conditions: The test is conducted in a nutrient-rich medium under continuous illumination for 72 hours[1].
- Observations: Algal growth (biomass) is measured at least daily[10].
- Data Analysis: The concentration that inhibits growth by 50% (IC50) is determined based on the average specific growth rate or yield[13].

The logical relationship between a chemical's properties and its environmental distribution is depicted in the diagram below.



[Click to download full resolution via product page](#)

Figure 3: Influence of chemical properties on environmental distribution.

## Conclusion and Data Gaps

**3-Chloro-1-propanol** exhibits low acute toxicity to fish. However, significant data gaps exist regarding its ecotoxicity towards aquatic invertebrates and algae, which are crucial for a comprehensive environmental risk assessment. Furthermore, the lack of experimental data on its biodegradation, hydrolysis, and soil adsorption limits the ability to accurately predict its environmental persistence and mobility. To fully characterize the environmental profile of **3-Chloro-1-propanol**, further studies following standardized OECD guidelines are essential. In the absence of experimental data, Quantitative Structure-Activity Relationship (QSAR) models could be employed to provide initial estimates for the missing endpoints. Researchers and drug development professionals should consider these data gaps when evaluating the use of **3-Chloro-1-propanol** and take appropriate measures to minimize its potential environmental release.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).



## References

- 1. oecd.org [oecd.org]
- 2. researchgate.net [researchgate.net]
- 3. Types of OECD 301 Biodegradation Tests - Aropha [aropha.com]
- 4. OECD 301/310: Ready Biodegradability Tests | ibacon GmbH [ibacon.com]
- 5. oecd.org [oecd.org]
- 6. catalog.labcorp.com [catalog.labcorp.com]
- 7. oecd.org [oecd.org]
- 8. Hydrolysis and function of PH according to OECD test no. 111 - Analytice [analytice.com]
- 9. OECD 111 - Hydrolysis as a Function of pH - Situ Biosciences [situbiosciences.com]
- 10. catalog.labcorp.com [catalog.labcorp.com]
- 11. OECD 106: Adsorption - Desorption Using a Batch Equilibrium Method - Situ Biosciences [situbiosciences.com]
- 12. oecd.org [oecd.org]
- 13. OECD 106 - Phytosafe [phytosafe.com]
- 14. Acute toxicity tests with *Daphnia magna*, *Americamysis bahia*, *Chironomus riparius* and *Gammarus pulex* and implications of new EU requirements for the aquatic effect assessment of insecticides - PMC [pmc.ncbi.nlm.nih.gov]
- 15. oecd.org [oecd.org]
- To cite this document: BenchChem. [Environmental Impact and Ecotoxicity of 3-Chloro-1-propanol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b141029#environmental-impact-and-ecotoxicity-of-3-chloro-1-propanol]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)